

analytical methods for N-hexyl-4-methoxybenzamide characterization

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Compound of Interest

Compound Name: *N*-hexyl-4-methoxybenzamide

CAS No.: 330467-48-6

Cat. No.: B404905

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Analytical Characterization of N-Hexyl-4-Methoxybenzamide

Application Note & Protocol Guide

Chemical Profile & Significance

Compound: **N-hexyl-4-methoxybenzamide** CAS: 330467-48-6 Formula: $C_{14}H_{21}NO_2$ Molecular Weight: 235.32 g/mol Class: Secondary Carboxamide / Benzamide Derivative[1][2][3]

Significance: This molecule serves as a critical intermediate in the synthesis of vanilloid receptor (TRPV1) modulators and is explored in medicinal chemistry for its potential antimicrobial and antitumor properties. Its structure combines a polar amide core with a lipophilic hexyl tail and an electron-donating methoxy group, necessitating a biphasic analytical approach (reversed-phase chromatography for purity and high-field NMR for structural connectivity).

Physicochemical Properties (Predicted & Observed)

Property	Value / Characteristic	Method
Appearance	White to off-white crystalline solid	Visual Inspection
LogP (Predicted)	~3.5 – 4.2	Computational (Lipophilic)
Solubility	Soluble in DMSO, MeOH, CH ₂ Cl ₂ , Chloroform; Insoluble in Water	Solubility Test
λ max	~254 nm (Benzoyl chromophore)	UV-Vis

Structural Identification (Spectroscopy)

Protocol A: Nuclear Magnetic Resonance (NMR)

Objective: Confirm the amide linkage and the integrity of the hexyl chain and methoxy substitution. Solvent: CDCl₃ (Deuterated Chloroform) is preferred due to excellent solubility and distinct shift separation.

¹H NMR Interpretation (400 MHz, CDCl₃)

- Aromatic Region (AA'BB' System):
 - δ 7.75 ppm (d, J=8.8 Hz, 2H): Protons ortho to the carbonyl group (H-2, H-6). Deshielded by the anisotropic effect of the carbonyl.
 - δ 6.92 ppm (d, J=8.8 Hz, 2H): Protons ortho to the methoxy group (H-3, H-5). Shielded by the mesomeric effect of oxygen.
- Amide Proton:
 - δ 6.00–6.50 ppm (br s, 1H): N-H proton. Broadening occurs due to quadrupolar relaxation of nitrogen and hydrogen bonding.
- Methoxy Group:

- δ 3.84 ppm (s, 3H): Characteristic sharp singlet of the $-\text{OCH}_3$ group attached to the aromatic ring.
- Hexyl Chain:
 - δ 3.42 ppm (td, $J=7.0, 5.8$ Hz, 2H): N- CH_2 methylene protons. Coupled to the adjacent CH_2 and the NH proton.[2]
 - δ 1.60 ppm (quint, $J=7.2$ Hz, 2H): β -methylene protons.
 - δ 1.30–1.40 ppm (m, 6H): Bulk methylene protons of the hexyl chain.
 - δ 0.89 ppm (t, $J=6.8$ Hz, 3H): Terminal methyl group.

Protocol B: Mass Spectrometry (LC-MS/HRMS)

Objective: Validation of molecular formula and fragmentation pattern. Ionization: Electrospray Ionization (ESI) in Positive Mode.

- Molecular Ion: $[\text{M}+\text{H}]^+$ observed at m/z 236.16.
- Key Fragments (MS^2):
 - m/z 135.04: Acylium ion $[\text{4-MeO-Ph-CO}]^+$. This is the base peak formed by the cleavage of the amide bond (C-N cleavage).
 - m/z 107.05: $[\text{4-MeO-Ph}]^+$ phenyl cation (loss of CO from the acylium ion).

Purity Analysis (Chromatography)

Protocol C: HPLC-UV/MS Method

Objective: Quantitative assay (>98%) and impurity profiling. Challenge: The lipophilic hexyl chain can cause peak tailing or excessive retention on standard C18 columns. Solution: Use a high-carbon-load C18 column and an acidic modifier to suppress silanol interactions.

Method Parameters

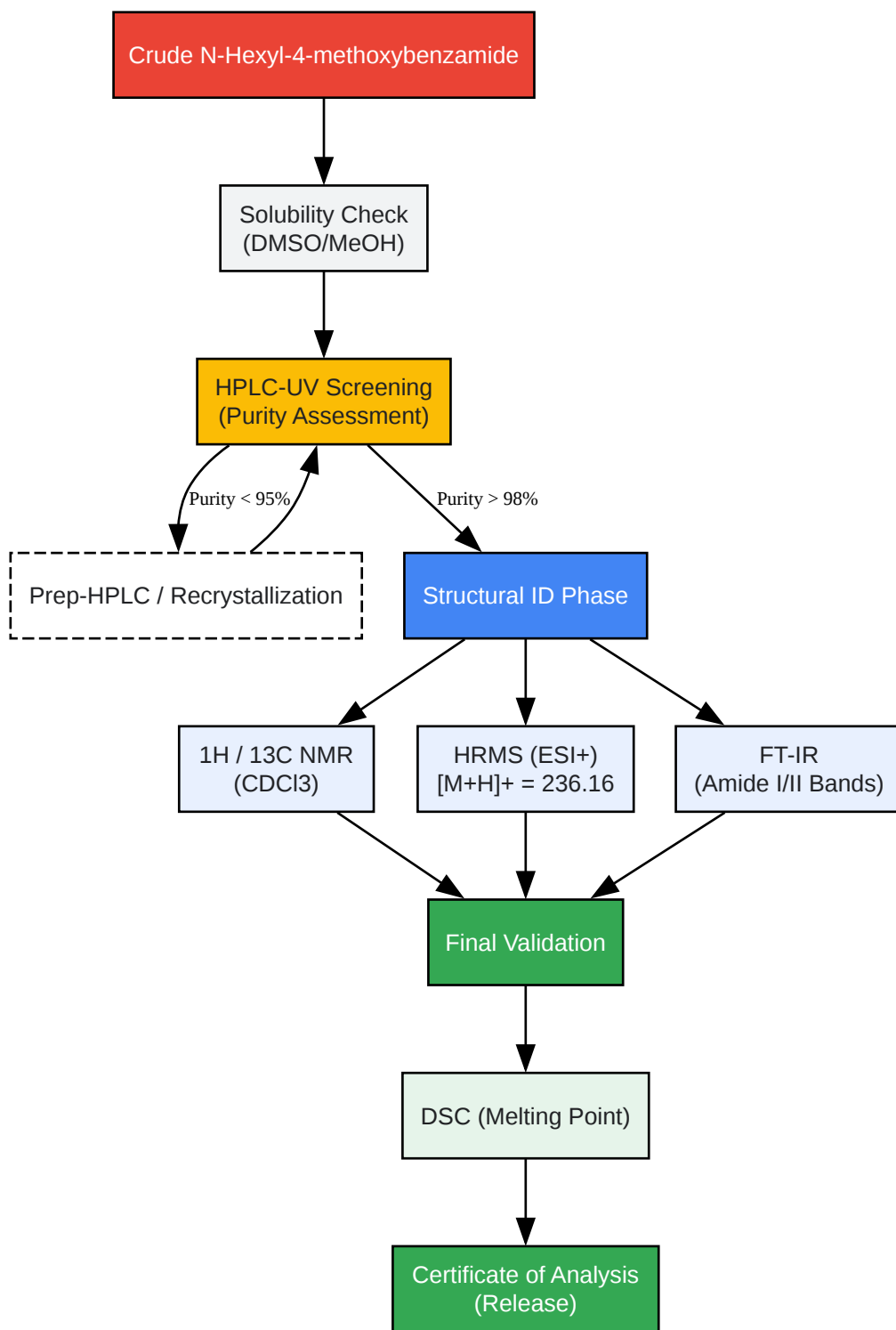
Parameter	Setting / Description
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm) or equivalent
Mobile Phase A	Water + 0.1% Formic Acid (v/v)
Mobile Phase B	Acetonitrile (ACN) + 0.1% Formic Acid (v/v)
Flow Rate	1.0 mL/min
Gradient	0-2 min: 30% B (Isocratic hold) 2-10 min: 30% → 95% B (Linear ramp) 10-13 min: 95% B (Wash) 13.1 min: 30% B (Re-equilibration)
Detection	UV @ 254 nm (Primary), 210 nm (Secondary)
Injection Vol	5 µL (Sample conc: 0.5 mg/mL in ACN)

System Suitability Criteria:

- Tailing Factor (Tf): $0.9 < Tf < 1.2$ (Crucial for amide peak symmetry).
- Retention Time: Expected ~7.5–8.5 min under described gradient.
- Resolution: >2.0 between the main peak and any synthesis precursors (e.g., 4-methoxybenzoic acid).

Analytical Workflow Visualization

The following diagram illustrates the logical flow for characterizing **N-hexyl-4-methoxybenzamide**, from crude synthesis to validated standard.



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Figure 1: Step-by-step characterization workflow ensuring purity before structural confirmation.

Detailed Experimental Protocols

Protocol D: Synthesis of Reference Standard

Note: This protocol is provided to generate a reference standard if one is not commercially available.

Reaction: Nucleophilic Acyl Substitution[2]

- Reagents: Dissolve 4-methoxybenzoyl chloride (1.0 eq) in anhydrous Dichloromethane (DCM).
- Addition: Cool to 0°C. Add Triethylamine (1.5 eq) as a base scavenger.
- Amidation: Dropwise add Hexylamine (1.1 eq) diluted in DCM.
- Workup: Stir at RT for 2 hours. Wash with 1N HCl (remove unreacted amine), then sat. NaHCO₃ (remove unreacted acid), then Brine.
- Isolation: Dry organic layer over MgSO₄, filter, and evaporate. Recrystallize from Hexane/Ethyl Acetate if necessary.

Protocol E: Sample Preparation for HPLC

- Weighing: Accurately weigh 5.0 mg of the solid substance.
- Dissolution: Dissolve in 2.0 mL of HPLC-grade Acetonitrile. Sonicate for 5 minutes to ensure complete dissolution.
- Dilution: Dilute to 10.0 mL with Water/Acetonitrile (50:50) to match the initial mobile phase conditions (preventing solvent shock).
- Filtration: Filter through a 0.22 µm PTFE syringe filter into an HPLC vial.

References

- PubChem.**N-hexyl-4-methoxybenzamide** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)[2]
- Moriguchi, T., et al. "Crystal structure of N-hexyl-3,4-dihydroxybenzamide." IUCrData, 2016. [\[4\]](#) (Provides structural context for N-hexyl benzamides). Available at: [\[Link\]](#)

- SpectraBase.N-Methoxy-N,4-dimethylbenzamide NMR Data. (Analogous spectral reference). Available at: [\[Link\]](#)

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Sources

- 1. 4-Methoxybenzamide(3424-93-9) ¹H NMR [\[m.chemicalbook.com\]](http://m.chemicalbook.com)
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